Precision Peptide Engineering: A Comparative Guide to Neurokinin A(4-10) Analogs

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Compound of Interest

Compound Name:	*Neurokinin A(4-10) TFA*
Cat. No.:	*B1574825*

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Executive Summary

Neurokinin A (NKA) is a mammalian tachykinin that preferentially binds to the NK2 receptor, mediating smooth muscle contraction (bronchoconstriction, intestinal motility) and neurogenic inflammation. The C-terminal heptapeptide fragment, NKA(4-10) (

), represents the minimal active core required for receptor activation.

While NKA(4-10) retains full agonist efficacy, it suffers from rapid enzymatic degradation and poor receptor subtype selectivity (cross-reactivity with NK1 and NK3). This guide objectively compares critical NKA(4-10) analogs, analyzing the Structure-Activity Relationships (SAR) that drive their enhanced stability, potency, and selectivity.

Part 1: The Pharmacophore & Biological Context

The NKA(4-10) fragment functions as the "message sequence" for the NK2 receptor. Understanding the contribution of each residue is the foundation for rational analog design.

The Native Sequence: [1]

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Position	Residue	Function & SAR Insight
4	Asp	Electrostatic Anchor: Essential for high-affinity binding. Deletion or substitution with neutral residues drastically reduces affinity.
5	Ser	Solubility/Spacer: Tolerates substitution. Replacement with basic residues (Lys, Arg) often improves potency.[1][2]
6	Phe	Aromatic Interaction: Critical for receptor recognition (stacking). Para-substitutions (e.g., F) are tolerated; bulky groups (Trp) reduce efficacy to partial agonism.
7	Val	Hydrophobic Core: Maintains peptide backbone geometry.
8	Gly	Conformational Hinge: The most critical site for selectivity. Acts as a flexible hinge allowing the peptide to adopt the bioactive -turn conformation.
9	Leu	Hydrophobic Binding: N-methylation here ( ) significantly enhances metabolic stability against peptidases.
10	Met	Receptor Activation: The C-terminal amide is non-negotiable. The methionine

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	sulfur is liable to oxidation, often replaced by Norleucine (Nle).

Part 2: Comparative SAR Analysis

This section compares the native fragment against two distinct classes of analogs: Conformational Constraints (Gly8 modifications) and Stabilized Linear Analogs (Backbone/Side-chain modifications).

Table 1: Performance Profile of Key NKA(4-10) Analogs

Compound	Sequence Modification	NK2 Affinity (or)	Selectivity (NK2 vs NK1)	Metabolic Stability	Primary Application
NKA(4-10)	Native Sequence	nM	Low (~20-fold)	Poor (min)	Baseline Reference
-NKA(4-10)	Gly8 -Ala		High (>200-fold)	Moderate	Selective NK2 Agonist
-NKA(4-10)	Multi-substitution	nM	Ultra-High (>600-fold)	High (Protease Resistant)	In Vivo Studies / Stable Agonist
-NKA(4-10)	Phe6 D-Trp	Reduced	Moderate	Moderate	Partial Agonist / Antagonist Probe

Deep Dive: Mechanism of Action

1. The Glycine-8 Hinge Effect (

-NKA(4-10))

Replacing Glycine at position 8 with

-Alanine introduces a specific conformational constraint.[3]

- Mechanism: NMR studies suggest NKA(4-10) forms a type I

  -turn centered on Gly8.

  -Ala extends the flexibility of the backbone just enough to favor the NK2-specific conformation while sterically clashing with the NK1 and NK3 binding pockets.

- Outcome: This single modification creates a "clean" pharmacological tool that activates NK2 without the confounding hypotensive effects of NK1 activation.

2. The Stabilized "LMN" Analog (

-NKA(4-10))

This analog combines three strategic edits:

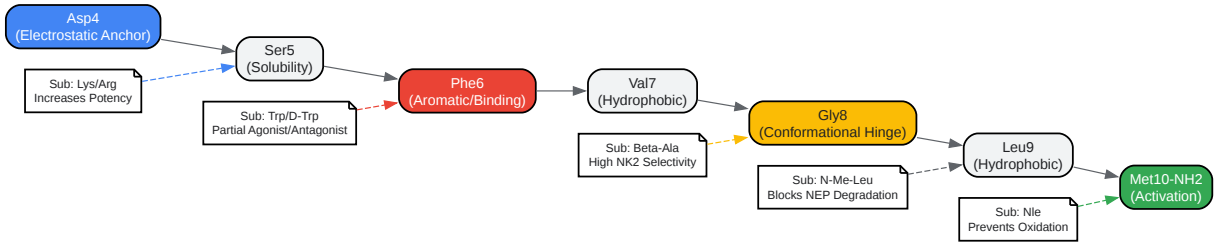
- : Adds a positive charge, enhancing electrostatic attraction to the receptor surface.
- : N-methylation of the peptide bond between Gly8 and Leu9 blocks the action of Neutral Endopeptidase (NEP/Enkephalinase), the primary enzyme responsible for tachykinin degradation in tissues.
- : Replaces Methionine with Norleucine, preventing the formation of sulfoxides (Met(O)) which are biologically inactive.

Part 3: Visualizing the SAR and Pathway

Diagram 1: Structure-Activity Relationship Map

This diagram visualizes the specific functional roles of the amino acid residues in the NKA(4-10) sequence.

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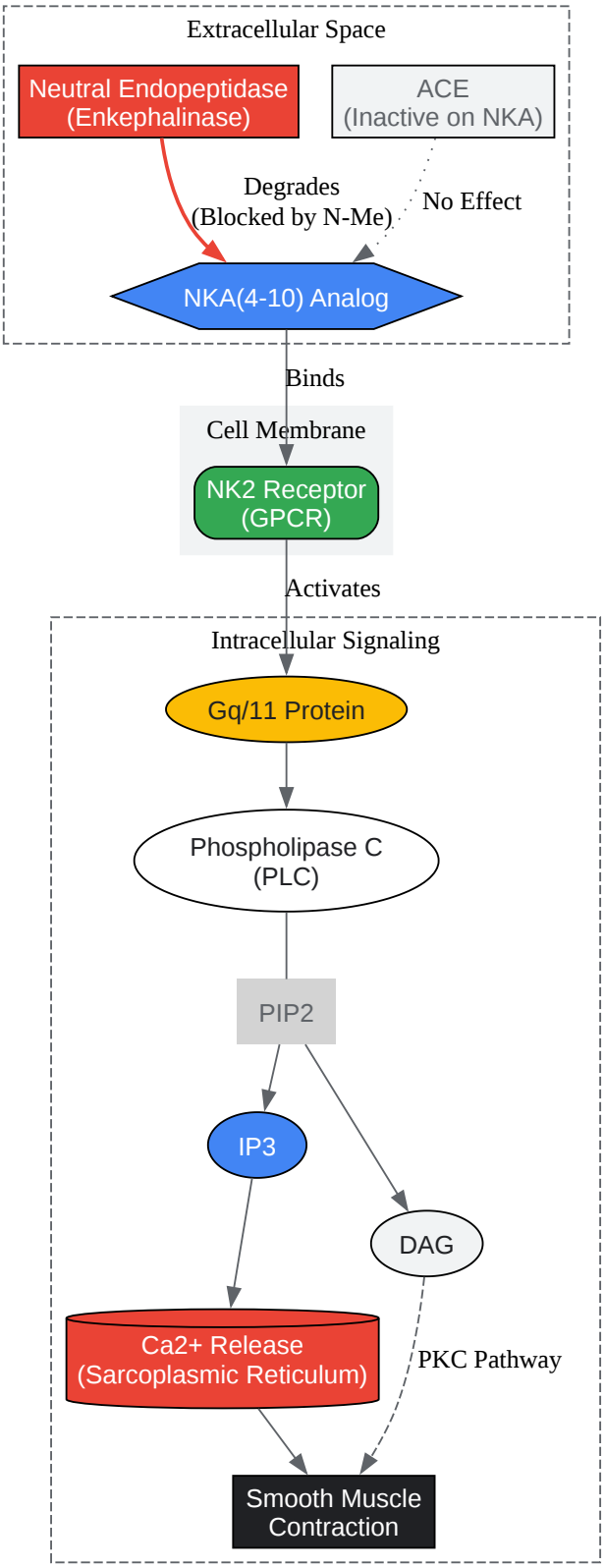
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Caption: Functional mapping of NKA(4-10) residues and strategic analog modifications.

Diagram 2: NK2 Receptor Signaling & Degradation

This diagram illustrates the intracellular cascade activated by the analogs and the enzymatic stability checkpoints.

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Caption: NK2 receptor signaling cascade (

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-coupled) and enzymatic degradation susceptibility.[4][5]

Part 4: Experimental Validation Protocols

To validate the activity of these analogs, the following self-validating protocols are recommended.

Radioligand Binding Assay (Affinity)

Objective: Determine

values for analogs against human NK2 receptors.

- System: CHO cells stably expressing recombinant human NK2 receptors (CHO-hNK2).
- Membrane Prep: Homogenize cells in ice-cold Tris-HCl (50 mM, pH 7.4). Centrifuge at 48,000 x g for 20 min. Resuspend in assay buffer containing peptidase inhibitors (1

  M phosphoramidon, 1

  M captopril) to prevent ligand degradation during incubation.
- Ligand: Use

  -NKA or

  -SR-48968 (selective antagonist) as the tracer.
- Protocol:
  - Incubate membranes (20

    g protein) with 0.1 nM radioligand and increasing concentrations (

    to

    M) of the test analog.
  - Incubate for 60 min at 25°C.
  - Terminate by rapid filtration through GF/B filters pre-soaked in 0.5% polyethyleneimine (reduces non-specific binding).

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- Count radioactivity.

- Validation: Non-specific binding is defined by the presence of 1

  M unlabeled NKA. The Hill coefficient should be near 1.0.

Functional Calcium Mobilization Assay (Efficacy)

Objective: Confirm agonist activity and measure

.

- Indicator: Fura-2 AM (fluorescent calcium indicator).
- Protocol:
  - Load CHO-hNK2 cells with 2

    M Fura-2 AM for 30 min at 37°C.
  - Wash cells to remove extracellular dye.
  - Inject test analog.[6]
  - Measure fluorescence ratio (340/380 nm excitation, 510 nm emission).
- Selectivity Check: To verify NK2 selectivity, pre-incubate cells with specific antagonists: SR-48968 (NK2 antagonist) should abolish the signal, whereas CP-96,345 (NK1 antagonist) should have no effect.

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